

(3-Pyrrolidin-1-ylphenyl)methanol in agrochemical research

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Compound of Interest

Compound Name: (3-Pyrrolidin-1-ylphenyl)methanol

Cat. No.: B1588405

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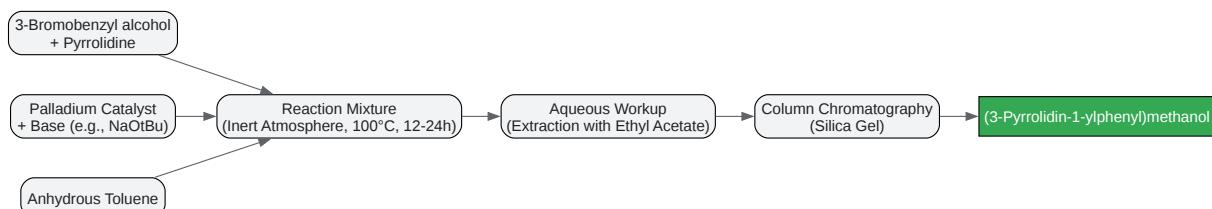
Section 1: Postulated Mechanism of Action

Based on the known bioactivity of analogous pyrrolidine structures in agrochemical contexts, **(3-Pyrrolidin-1-ylphenyl)methanol** is hypothesized to act as a neurotoxic agent in insects, specifically by modulating the function of γ -aminobutyric acid (GABA)-gated chloride channels.

[1]

Hypothesized Insecticidal Action:

- Target Site: The primary target is the GABA receptor in the insect's central nervous system.
- Mechanism: The compound is predicted to bind to the GABA receptor, inhibiting the influx of chloride ions. This disruption of normal transmembrane signaling leads to uncontrollable nerve excitability, paralysis, and eventual death of the insect.[1] This mode of action is similar to that of some isoxazoline insecticides where the introduction of a pyrrolidine ring has been shown to enhance insecticidal activity.[1]



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References

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